

A Comparative Rheological Study: Carbomer 934 vs. Carbomer 940

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Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3432583

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In the realm of pharmaceutical and cosmetic formulations, the selection of an appropriate rheology modifier is paramount to achieving desired product performance, stability, and sensory attributes. Carbomers, a class of high molecular weight cross-linked polymers of acrylic acid, are widely utilized for their exceptional thickening, suspending, and stabilizing properties.[1] Among the various grades available, **Carbomer 934** and Carbomer 940 are two of the most frequently employed. This guide provides a detailed comparative rheological analysis of these two polymers, supported by experimental data, to aid researchers, scientists, and drug development professionals in their formulation decisions.

General Characteristics

Carbomer 934 and Carbomer 940, while both being cross-linked polyacrylic acid polymers, exhibit distinct rheological profiles primarily due to differences in their molecular weight and cross-linking density.[2] Carbomer 940 is generally characterized by its ability to produce high-viscosity, sparklingly clear gels with a "short" rheological behavior, meaning the gel is thick and does not flow easily.[3] In contrast, **Carbomer 934** typically yields gels of medium viscosity and is more opaque in appearance.

Quantitative Rheological Comparison

The rheological behavior of Carbomer gels is significantly influenced by factors such as polymer concentration and pH. The following table summarizes key rheological parameters for **Carbomer 934** and Carbomer 940 based on available experimental data.

Rheological Parameter	Carbomer 934	Carbomer 940	Test Conditions
Viscosity	40,000 - 60,000 cP[4]	45,000 - 70,000 cP[3] [5][6]	0.5% w/w neutralized aqueous solution at 25°C
Yield Stress	Generally lower than Carbomer 940 at equivalent concentrations and pH[2]	Generally higher than Carbomer 934 at equivalent concentrations and pH[2]	Varies with concentration and pH[2]
Flow Behavior	Medium viscosity, more flowable	High viscosity, "short" flow (less flowable)[3]	Visual observation of gel properties
Clarity	Opaque	Sparklingly clear[7]	Visual observation of gel properties

Experimental Protocols

The characterization of the rheological properties of Carbomer gels involves several key experimental procedures.

Preparation of Carbomer Gels

A standardized protocol for the preparation of Carbomer gels is crucial for obtaining reproducible rheological data.

- **Dispersion:** The Carbomer powder is slowly and carefully dispersed into deionized water with continuous agitation. A propeller-type or magnetic stirrer at a moderate speed is typically used to avoid the formation of agglomerates.[8][9]
- **Hydration:** The dispersion is allowed to hydrate for a sufficient period, often several hours or overnight, to ensure complete swelling of the polymer particles.[8]
- **Neutralization:** The acidic Carbomer dispersion is neutralized to a target pH, typically between 6.0 and 7.5, using a suitable neutralizing agent.[10] Common neutralizers include sodium hydroxide (NaOH), triethanolamine (TEA), and other organic amines.[5][8] The

neutralizer is added dropwise while continuously stirring until the desired pH is achieved, resulting in the formation of a viscous gel.

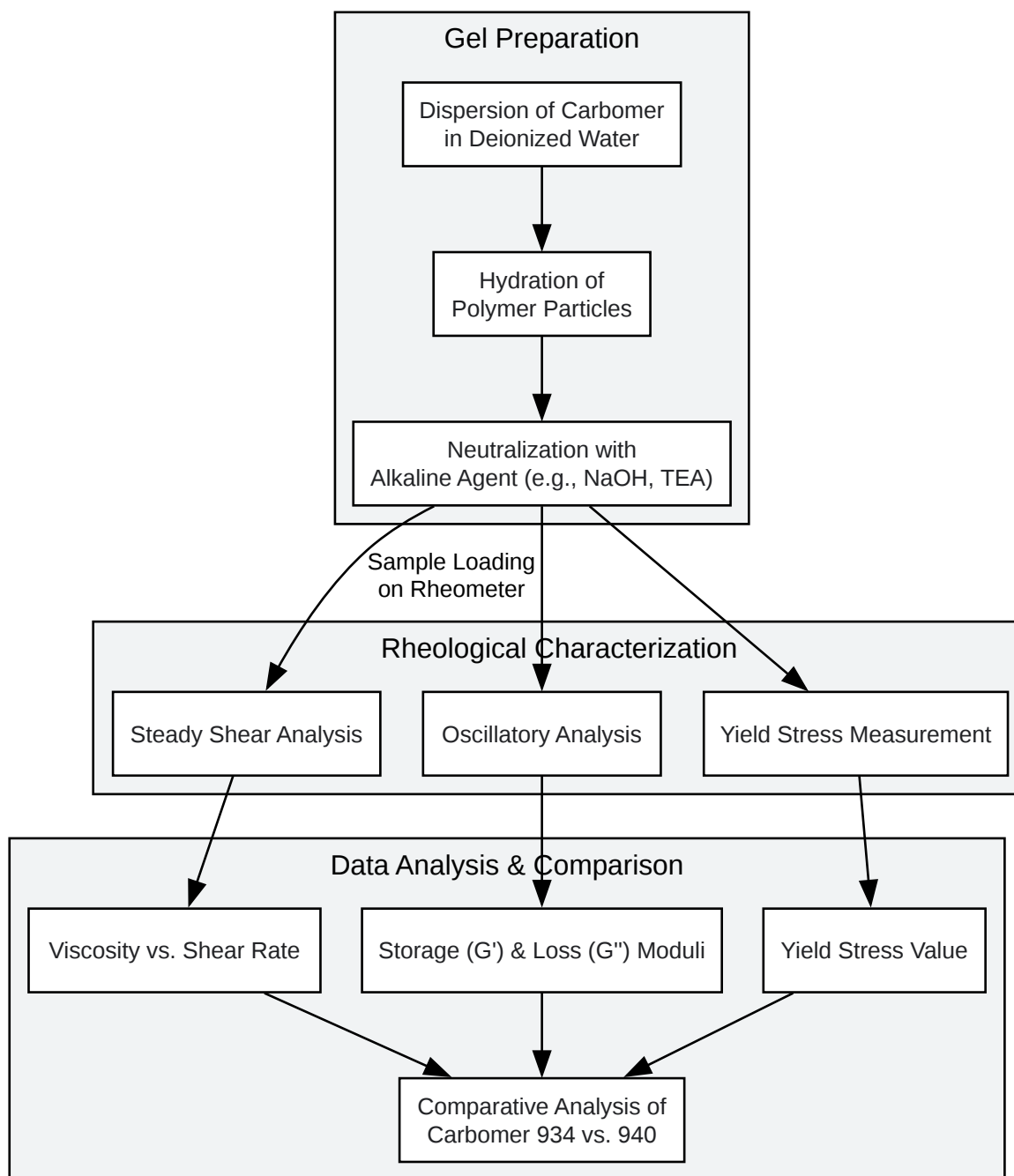
Rheological Measurements

Rheological properties are typically measured using a controlled-stress or controlled-strain rheometer equipped with appropriate geometries, such as parallel plates or a cone and plate. [\[11\]](#)[\[12\]](#)

- **Steady Shear Viscosity:** The viscosity of the gel is measured over a range of shear rates to determine its flow behavior. Carbomer gels typically exhibit shear-thinning (pseudoplastic) behavior, where the viscosity decreases with an increasing shear rate.[\[8\]](#)
- **Yield Stress:** The yield stress, which is the minimum stress required to initiate flow, is a critical parameter for characterizing the suspending ability of the gel. It can be determined from the flow curve (shear stress vs. shear rate) or by using an oscillatory stress sweep.[\[13\]](#)
- **Oscillatory Measurements (Dynamic Rheology):** Small amplitude oscillatory shear (SAOS) tests are performed to determine the viscoelastic properties of the gel, including the storage modulus (G') and the loss modulus (G''). G' represents the elastic (solid-like) component, while G'' represents the viscous (liquid-like) component. For Carbomer gels, G' is typically much larger than G'' , indicating a predominantly elastic behavior at rest.[\[11\]](#)

Experimental Workflow and Logical Relationships

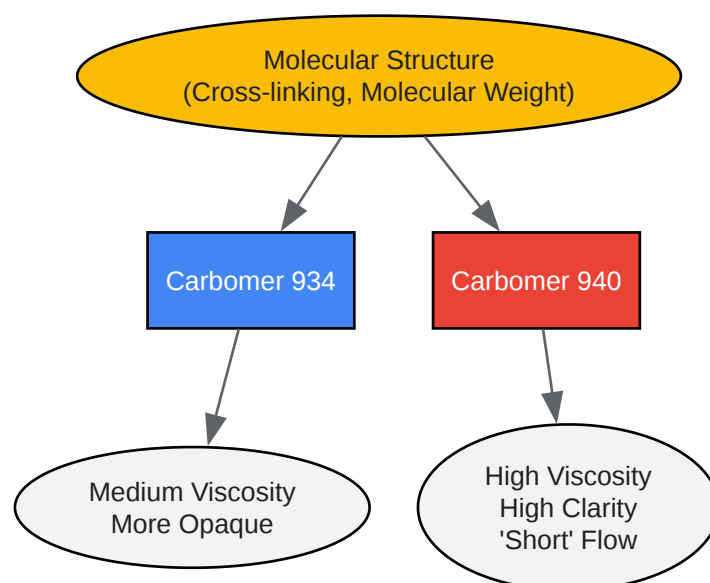
The process of preparing and characterizing Carbomer gels for a comparative rheological study can be visualized as a logical workflow.



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Caption: Workflow for Comparative Rheological Analysis.

The fundamental difference in the rheological behavior of **Carbomer 934** and 940 stems from their distinct molecular structures.



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Caption: Structure-Property Relationship of Carbomers.

Conclusion

The choice between **Carbomer 934** and Carbomer 940 for a specific formulation should be guided by the desired rheological properties and final product characteristics. Carbomer 940 is the preferred choice for applications requiring high viscosity and clarity, such as transparent gels. **Carbomer 934**, with its medium viscosity, may be more suitable for lotions and creams where a less viscous and more opaque appearance is acceptable. The experimental data and protocols presented in this guide provide a foundation for making informed decisions in the selection and application of these versatile rheology modifiers.

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